

Essential Safety and Logistics for Handling Cholesteryl Petroselinate

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Compound of Interest

Compound Name: *Cholesteryl Petroselinate*

Cat. No.: *B15601930*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and logistical plans for handling **Cholesteryl Petroselinate** (CAS 19485-80-4) in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and maintaining a compliant research environment. While **Cholesteryl Petroselinate** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, proper handling and disposal are essential to minimize any potential risks.[\[1\]](#)[\[2\]](#)

Key Compound Information

Property	Data
Chemical Name	Cholesteryl Petroselinate
Synonyms	Cholesterol, 6-octadecenoate, (Z)-, Cholesteryl cis-6-octadecenoate ^[3]
CAS Number	19485-80-4 ^[3]
Molecular Formula	C45H78O2 ^[3]
Molecular Weight	651.1 g/mol ^[3]
Physical State	Solid ^[1]
Appearance	Off-white ^[1]
Odor	Odorless ^[1]
Storage	Freezer ^[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Cholesteryl Petroselinate** to prevent skin and eye contact and inhalation of any dust particles.

PPE Category	Item	Specifications and Procedures
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must meet EN 166 (EU) or ANSI Z87.1 (US) standards. A face shield should be worn over safety glasses if there is a risk of splashing or dust generation. [4] [5]
Hand Protection	Disposable Nitrile Gloves	Inspect gloves for any tears or punctures before use. For prolonged contact or when handling larger quantities, consider double-gloving. Remove and replace gloves immediately if they become contaminated. Wash hands thoroughly after removing gloves. [5]
Body Protection	Laboratory Coat	A standard, buttoned laboratory coat should be worn to protect street clothes and skin from potential contamination. [4]
Respiratory Protection	Dust Mask (e.g., N95)	Recommended when handling bulk powder or if there is a potential for dust generation to avoid inhalation. [6] Use in a well-ventilated area or under a chemical fume hood. [1] [7]
Foot Protection	Closed-toe Shoes	Shoes that fully cover the feet are required in the laboratory at all times. [4]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a clean and organized workspace.
- Work in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood.[\[7\]](#)
- Have all necessary equipment and materials, including a designated waste container, readily available.

2. Donning PPE:

- Put on a laboratory coat, ensuring it is fully buttoned.[\[4\]](#)
- Put on safety glasses or goggles.[\[5\]](#)
- If required, put on a dust mask.
- Finally, put on nitrile gloves, ensuring they fit properly over the cuffs of the lab coat.[\[5\]](#)

3. Handling **Cholesteryl Petroselinate**:

- Retrieve the **Cholesteryl Petroselinate** from the freezer storage.[\[3\]](#)
- Allow the container to reach room temperature before opening to prevent condensation.
- Carefully weigh the desired amount of the solid, minimizing the generation of dust.[\[1\]](#)
- If creating a solution, slowly add the solid to the solvent to avoid splashing.
- After handling, securely close the primary container and return it to the freezer.

4. Doffing PPE:

- Remove gloves first, peeling them off from the cuff to the fingertips without touching the outside of the glove with bare hands.
- Remove the laboratory coat, folding the contaminated side inward.
- Remove eye and respiratory protection.
- Wash hands thoroughly with soap and water.

Disposal Plan: Step-by-Step Waste Management

1. Waste Segregation and Collection:

- Solid Waste: Place any unused **Cholesteryl Petroselinate**, contaminated weigh boats, and other solid materials into a clearly labeled, sealable container for solid chemical waste.[6]
- Liquid Waste: If **Cholesteryl Petroselinate** is in a solvent, it should be disposed of in the appropriate, labeled liquid waste container (e.g., "Non-halogenated Organic Waste" or "Halogenated Organic Waste," depending on the solvent).[6]
- Contaminated PPE: Used gloves and other disposable PPE should be placed in a designated hazardous waste container.

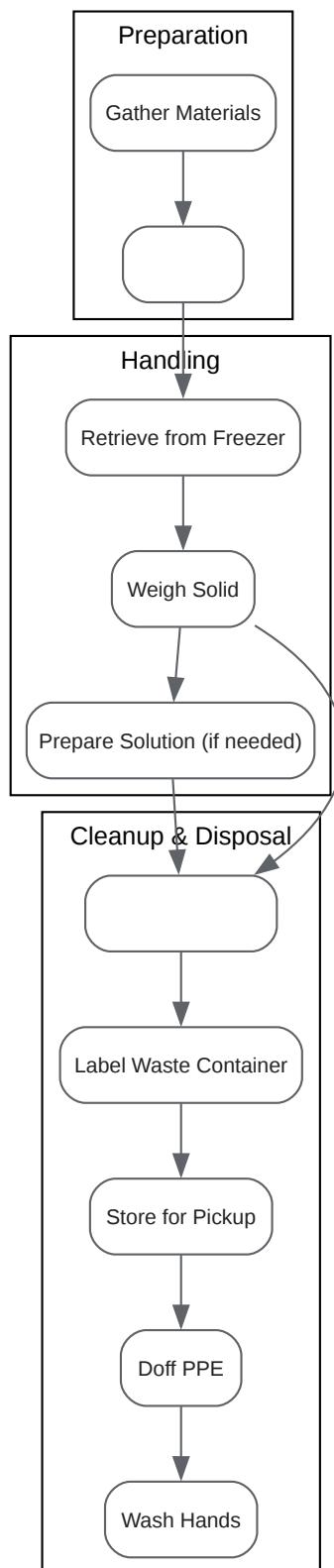
2. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name of the contents, including solvents and their approximate concentrations.[6]

3. Storage and Disposal:

- Store sealed waste containers in a designated satellite accumulation area, away from incompatible materials and sources of ignition.[6]
- Arrange for the disposal of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste contractor.[6]
- DO NOT dispose of **Cholesteryl Petroselinate** in the regular trash or down the drain.[6]

Experimental Workflow: Handling and Disposal of Cholesteryl Petroselinate



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Caption: Workflow for the safe handling and disposal of **Cholesteryl Petroselinate**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Cholesteryl Petroselinate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15601930#personal-protective-equipment-for-handling-cholesteryl-petroselinate>]

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